

Application Notes and Protocols for Butyl Hexanoate in Cosmetic Formulations

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Compound of Interest

Compound Name: Butyl hexanoate

Cat. No.: B146156

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These application notes provide a comprehensive overview of the use of **butyl hexanoate** as a fragrance ingredient in various cosmetic formulations. Detailed protocols for formulation, stability testing, and sensory analysis are provided to guide researchers and formulators in the effective and safe use of this fruity ester.

Introduction to Butyl Hexanoate in Cosmetics

Butyl hexanoate (CAS 626-82-4) is an aliphatic ester recognized for its characteristic sweet, fruity aroma, often described as pineapple-like with nuances of apple and pear.^{[1][2]} Its primary function in cosmetic formulations is as a fragrance ingredient, enhancing the sensory experience of a wide range of products.^{[3][4]} Beyond its aromatic properties, as an ester, it can also contribute to the overall texture and feel of a formulation, acting as a solvent and influencing consistency.^[5] **Butyl hexanoate** is a colorless liquid that is soluble in organic solvents and oils, with limited solubility in water, making it suitable for incorporation into the oil phase of emulsions.^[6]

Physicochemical and Safety Data

A summary of the key physicochemical and toxicological properties of **butyl hexanoate** is presented below.

Property	Value	Reference(s)
Chemical Name	Butyl hexanoate	[7]
CAS Number	626-82-4	[6]
Molecular Formula	C10H20O2	[6]
Molecular Weight	172.27 g/mol	[6]
Appearance	Colorless liquid	[6]
Odor	Fruity, pineapple, sweet	[1][7]
Boiling Point	61-62 °C at 3 mmHg	[8]
Density	0.866 g/mL at 25 °C	[8]
Solubility	Soluble in organic solvents and oils; limited water solubility	[6]
Oral LD50 (Rat)	> 5000 mg/kg	[9]
Dermal LD50 (Rabbit)	> 5000 mg/kg	[9]
Skin Irritation (Human)	Non-irritating and non-sensitizing at 1%	[7]
Skin Irritation (Rabbit, Draize Test)	Mild skin irritation (concentration not specified)	[10]
JECFA Evaluation	No safety concern at current levels of intake when used as a flavoring agent	[7]

Note on Skin Irritation: The mild irritation observed in the rabbit Draize test may be concentration-dependent.[10] Given the non-irritating and non-sensitizing results in human studies at a 1% concentration, **butyl hexanoate** is considered safe for use in cosmetic formulations at typical concentrations.[7] However, it is always recommended to conduct patch testing for new formulations.

Applications and Recommended Usage Levels

Butyl hexanoate is a versatile fragrance ingredient used in a variety of cosmetic products.

Product Type	Recommended Usage Level (%)	Function	Reference(s)
Skin Creams and Lotions	0.2 - 1.0	Fragrance	[4] [11]
Shampoos and Hair Conditioners	0.2 - 1.0	Fragrance	[4] [11]
Body Sprays and Deodorants	0.2 - 1.0	Fragrance	[4]
Perfumes and Colognes	Can be higher, as part of the fragrance concentrate	Top and middle notes	[1]
Fragrance Concentrates	Up to 5.0	Fragrance Component	[7]

Experimental Protocols

Formulation Protocol: Oil-in-Water (O/W) Cream

This protocol describes the incorporation of **butyl hexanoate** into a basic oil-in-water cream formulation.

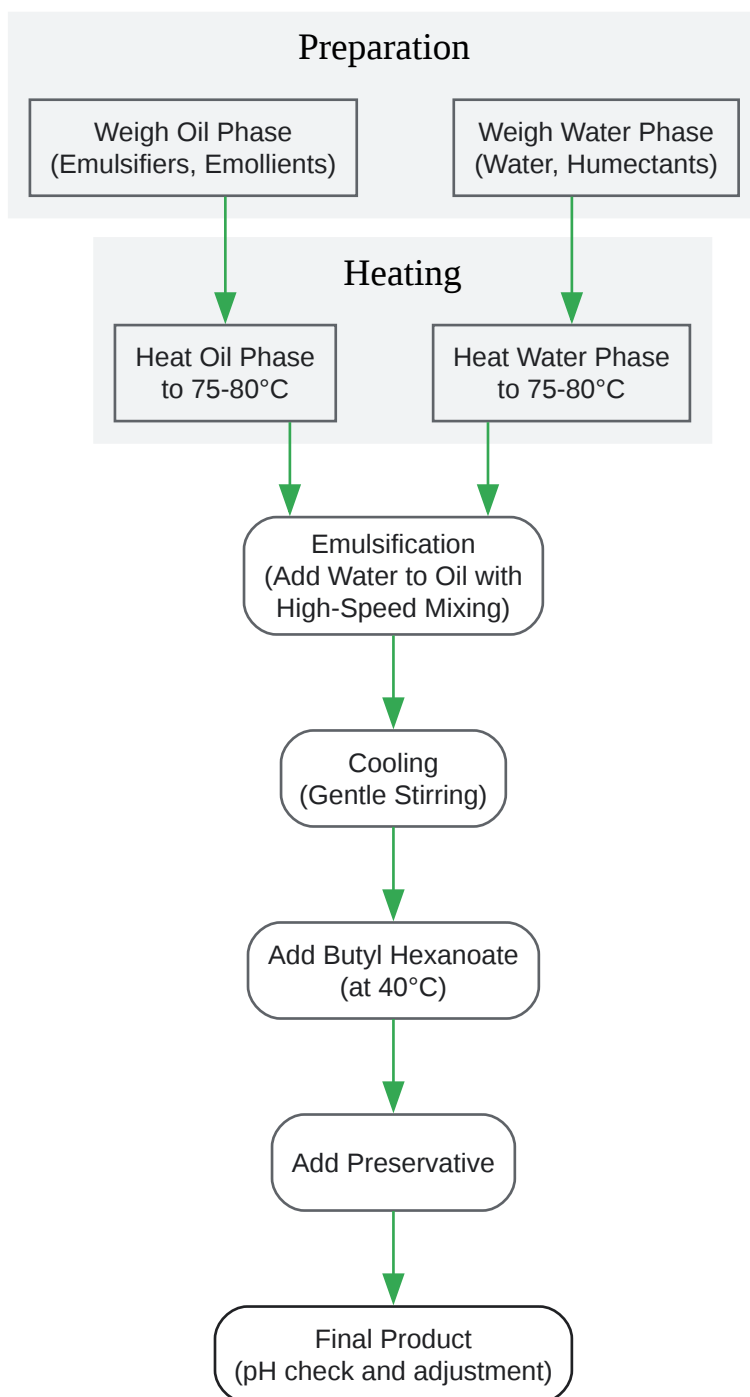
Materials:

- Oil Phase:
 - Cetearyl Alcohol (and) Ceteareth-20 (Emulsifying Wax): 5.0%
 - Caprylic/Capric Triglyceride (Emollient): 10.0%
 - Shea Butter (Emollient): 3.0%
 - Butyl Hexanoate**: 0.5%

- Water Phase:
 - Deionized Water: q.s. to 100%
 - Glycerin (Humectant): 3.0%
- Cool-Down Phase:
 - Phenoxyethanol (and) Ethylhexylglycerin (Preservative): 1.0%

Procedure:

- Preparation: In separate beakers, weigh the components of the oil phase and the water phase.
- Heating: Heat both phases to 75-80°C.[12]
- Emulsification: Slowly add the water phase to the oil phase while homogenizing at high speed for 3-5 minutes to form a stable emulsion.
- Cooling: Begin cooling the emulsion while stirring gently with a propeller mixer.
- Addition of **Butyl Hexanoate**: At 40°C, add the **butyl hexanoate** to the emulsion and mix until uniform.[12]
- Preservation: Add the preservative system and continue mixing until the cream is smooth and has cooled to room temperature.
- Final Adjustments: Check the pH of the final formulation and adjust if necessary.



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Figure 1: O/W Cream Formulation Workflow with **Butyl Hexanoate**.

Stability Testing Protocol

This protocol outlines the steps for assessing the physical and chemical stability of a cosmetic formulation containing **butyl hexanoate**.

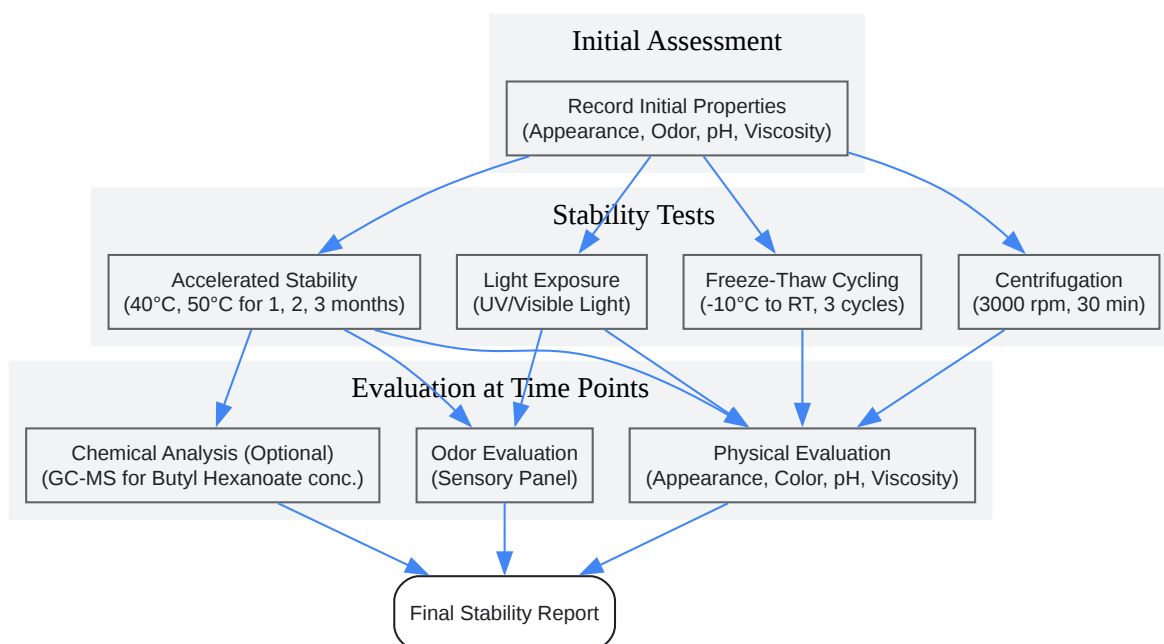
Materials:

- Finished cosmetic product containing **butyl hexanoate** in its final packaging.
- Control sample (formulation without **butyl hexanoate**).
- Temperature-controlled ovens (40°C, 50°C).
- Refrigerator (4°C).
- Freezer (-10°C).
- Light exposure chamber (UV and visible light).
- Centrifuge.
- pH meter, viscometer.
- Gas Chromatography-Mass Spectrometry (GC-MS) for quantification of **butyl hexanoate** (optional but recommended for chemical stability).

Procedure:

- Initial Assessment: Record the initial appearance, color, odor, pH, and viscosity of the test and control samples.
- Accelerated Stability:
 - Place samples at 40°C and 50°C for 1, 2, and 3 months.[\[13\]](#)[\[14\]](#)
 - At each time point, evaluate the samples for changes in physical parameters compared to the initial assessment and the control stored at room temperature.
- Freeze-Thaw Cycling:

- Subject samples to three cycles of freezing at -10°C for 24 hours, followed by thawing at room temperature for 24 hours.[13]
- After the third cycle, evaluate for any signs of instability such as phase separation or crystallization.
- Light Exposure:
 - Expose samples in transparent packaging to controlled UV and visible light for a specified duration to assess for any changes in color or odor.[13]
- Centrifugation:
 - To predict creaming or sedimentation, centrifuge a sample of the formulation at 3000 rpm for 30 minutes.[13]
- Odor Stability:
 - At each time point, a trained sensory panel should evaluate the odor profile of the samples to detect any changes in the fruity character of **butyl hexanoate**.
- Chemical Stability (Optional):
 - Use GC-MS to quantify the concentration of **butyl hexanoate** at each time point to determine its degradation rate under different stress conditions.



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Figure 2: Cosmetic Stability Testing Workflow.

Sensory Analysis Protocol

This protocol provides a framework for the sensory evaluation of a cosmetic product containing **butyl hexanoate**.

Objective: To characterize the odor profile and intensity of **butyl hexanoate** in a finished cosmetic product.

Panel: A trained sensory panel of 8-12 individuals with experience in evaluating fragrance notes in cosmetic products.^[15]

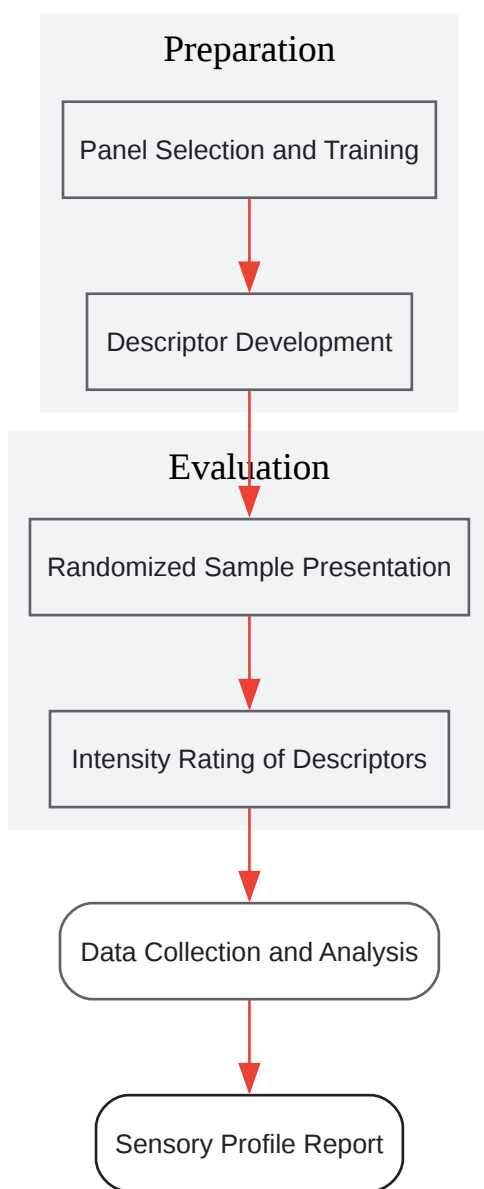
Materials:

- Test product containing **butyl hexanoate**.

- Control product (without **butyl hexanoate**).
- Reference standards for fruity, sweet, and other relevant aroma notes.
- Odor-free evaluation booths.[\[15\]](#)
- Standardized evaluation forms or software.

Procedure:

- Panel Training:
 - Familiarize the panel with the aroma of pure **butyl hexanoate** at different concentrations.
 - Develop a consensus on the key sensory descriptors for **butyl hexanoate** in the product matrix (e.g., "pineapple," "fruity," "sweet," "green").[\[1\]](#)[\[15\]](#)
- Sample Presentation:
 - Present coded samples of the test and control products in a randomized and balanced order to each panelist.[\[15\]](#)
- Evaluation:
 - Panelists evaluate the odor of each sample by sniffing from a standardized distance.
 - Panelists rate the intensity of each agreed-upon descriptor on a labeled magnitude scale (e.g., 0 = not perceived, 10 = very strong).[\[15\]](#)
- Data Analysis:
 - Collect the data from all panelists.
 - Perform statistical analysis (e.g., ANOVA, spider web plots) to determine the sensory profile of the product and identify any significant differences between samples.



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Figure 3: Sensory Analysis Workflow.

Signaling Pathways

The primary function of **butyl hexanoate** in cosmetic formulations is as a fragrance, which acts through the olfactory system to create a pleasant sensory experience. There are no known direct signaling pathways within the skin that are modulated by **butyl hexanoate** to achieve a cosmetic effect. Its role is not that of a bioactive ingredient that interacts with specific cellular receptors or pathways in the skin to alter its function.

Conclusion

Butyl hexanoate is a valuable and widely used fragrance ingredient in the cosmetic industry. Its pleasant fruity aroma can significantly enhance the consumer appeal of a product. When formulated within recommended usage levels, it has a good safety profile. The protocols provided in these application notes offer a systematic approach to incorporating **butyl hexanoate** into cosmetic formulations and ensuring the stability and desired sensory characteristics of the final product.

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